

# Navigating the Safe Disposal of AC-90179: A Procedural Guide

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## Compound of Interest

Compound Name: AC-90179

Cat. No.: B1662165

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **AC-90179**, a selective 5-hydroxytryptamine2A (5-HT2A) receptor inverse agonist used for research purposes. Adherence to these guidelines will help ensure the safety of laboratory personnel and the protection of the environment.

**AC-90179** is designated for research use only and is not intended for human or veterinary applications. While it may be shipped as a non-hazardous chemical, proper disposal protocols for chemical waste must be followed.

## Summary of Key Information

For quick reference, the following table summarizes crucial data pertinent to the handling and disposal of **AC-90179**.

Parameter	Information	Source
Chemical Name	2-(4-methoxyphenyl)-N-(4-methylbenzyl)-N-(1-methylpiperidin-4-yl)acetamide hydrochloride	<a href="#">[1]</a>
Synonyms	AC-90179	<a href="#">[1]</a>
Primary Use	Research chemical; selective serotonin 5-HT2A receptor inverse agonist	<a href="#">[1]</a> <a href="#">[2]</a>
User Audience	Researchers, scientists, and drug development professionals	
Disposal Consideration	Dispose of as chemical waste through a licensed disposal company	<a href="#">[3]</a>

## Step-by-Step Disposal Protocol

The disposal of **AC-90179**, as with any laboratory chemical, should be approached systematically. The following protocol outlines the necessary steps to ensure safe and compliant disposal.

1. Personal Protective Equipment (PPE): Before handling **AC-90179** for disposal, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Identification and Segregation:

- Do not dispose of **AC-90179** down the drain or in regular trash.

- **AC-90179** waste should be segregated and collected in a designated, properly labeled, and sealed waste container.
- The container should be clearly marked as "Hazardous Waste" or "Chemical Waste" and should list the contents, including the full chemical name of **AC-90179**.

### 3. Waste Collection and Storage:

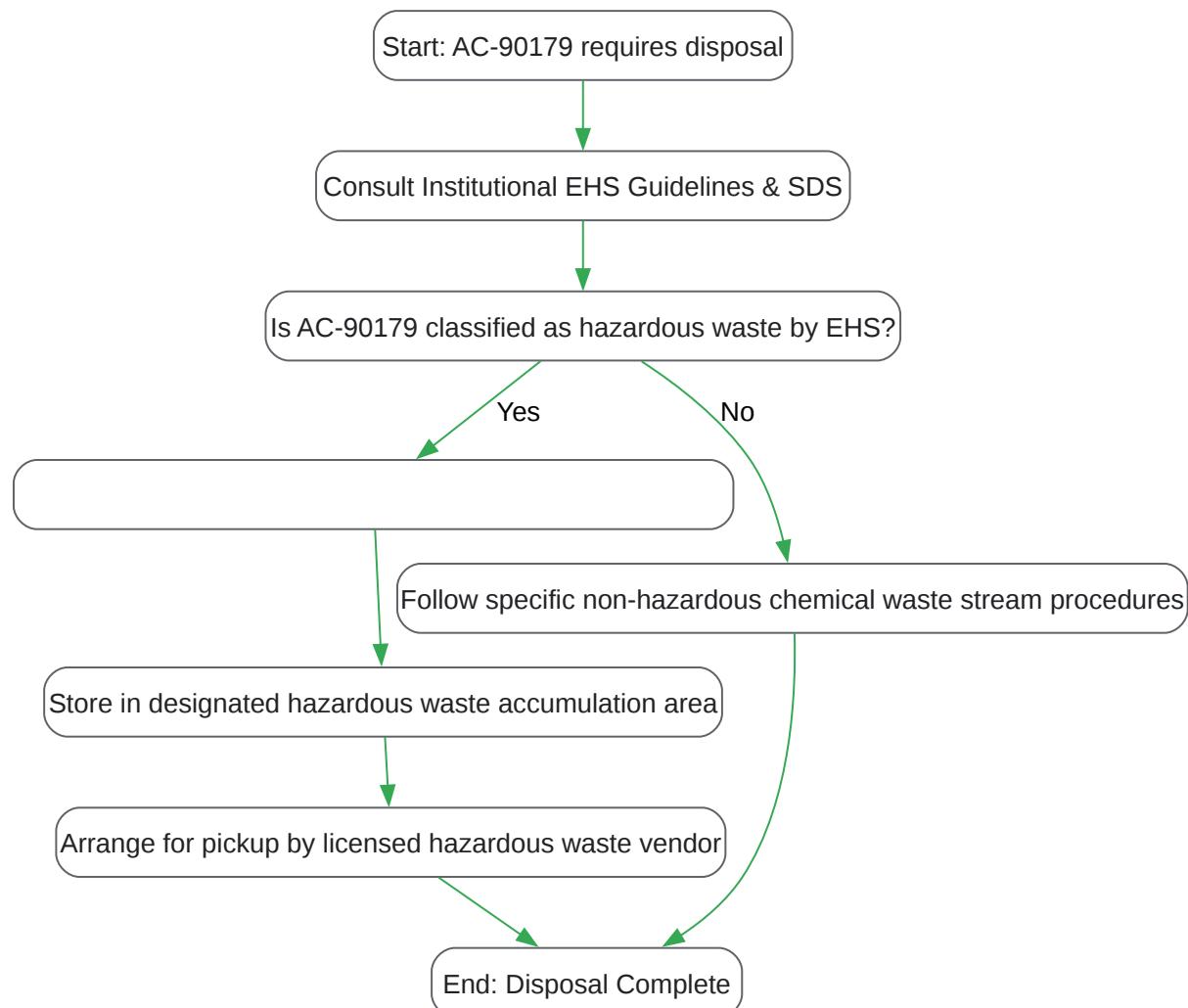
- Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Follow your institution's specific guidelines for the storage of chemical waste.

### 4. Licensed Disposal:

- Arrange for the collection and disposal of the **AC-90179** waste through a licensed and reputable chemical waste disposal company.<sup>[3]</sup>
- Provide the disposal company with all necessary information about the waste, including its chemical composition.
- It is often recommended that surplus and non-recyclable solutions be offered to a licensed disposal company.<sup>[3]</sup> In some cases, chemical incineration with appropriate scrubbing technology may be used by the disposal facility.<sup>[3]</sup>

## Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the proper disposal of **AC-90179**.

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Caption: Decision workflow for the proper disposal of **AC-90179**.

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## References

- 1. Pharmacological characterization of AC-90179 [2-(4-methoxyphenyl)-N-(4-methyl-benzyl)-N-(1-methyl-piperidin-4-yl)-acetamide hydrochloride]: a selective serotonin 2A receptor inverse agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. cdn.origene.com [cdn.origene.com]
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